

Preparing Stock Solutions of McN-A-343 (McN3716) for Research Applications

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Compound of Interest

Compound Name: McN3716

Cat. No.: B1662733

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of McN-A-343 (also known as **McN3716**), a selective M1 muscarinic acetylcholine receptor agonist. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

McN-A-343 is a valuable pharmacological tool for studying the function of M1 muscarinic acetylcholine receptors (mAChRs). It acts as a selective agonist at the M1 receptor subtype, with a higher efficacy at M1 and M4 receptors compared to other muscarinic receptor types.[1][2][3] This selectivity allows researchers to investigate M1 receptor-mediated signaling pathways and their roles in various physiological processes. McN-A-343 has been utilized in studies related to neuronal firing, neurodegenerative diseases, and inflammatory conditions.[4]

Chemical and Physical Properties

A summary of the key chemical and physical properties of McN-A-343 is presented in the table below.

Property	Value
Chemical Name	4-[[[(3-Chlorophenyl)amino]carbonyl]oxy]-N,N,N-trimethyl-2-butyne-1-aminium chloride
Alternative Names	McN3716, (4-Hydroxy-2-butyne)-1-trimethylammonium-3-chlorocarbanilate chloride
CAS Number	55-45-8[5]
Molecular Formula	C ₁₄ H ₁₈ Cl ₂ N ₂ O ₂
Molecular Weight	317.21 g/mol
Purity	≥99% (HPLC)

Solubility Data

McN-A-343 exhibits good solubility in aqueous and organic solvents commonly used in research settings. The following table summarizes its solubility in water and dimethyl sulfoxide (DMSO).

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	31.72	100	Sonication may be recommended to facilitate dissolution. [6] For in vitro cell-based assays, it is recommended to filter and sterilize the aqueous solution with a 0.22 µm filter before use.[4]
DMSO	90	283.72	Sonication is recommended to aid dissolution.[6]

Experimental Protocols: Stock Solution Preparation

This section provides detailed protocols for preparing stock solutions of McN-A-343 in both aqueous and organic solvents.

Materials

- McN-A-343 powder
- Sterile, nuclease-free water (for aqueous solutions)
- Anhydrous dimethyl sulfoxide (DMSO) (for organic solutions)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips

Protocol for Preparing an Aqueous Stock Solution (e.g., 100 mM)

- Calculate the required mass: Based on the desired concentration and volume, calculate the mass of McN-A-343 powder needed. For example, to prepare 1 mL of a 100 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 317.21 \text{ g/mol} = 0.031721 \text{ g} = 31.721 \text{ mg}$
- Weigh the powder: Accurately weigh the calculated amount of McN-A-343 powder using a calibrated analytical balance in a sterile environment.

- Dissolve in water: Add the weighed powder to a sterile microcentrifuge tube. Add the appropriate volume of sterile, nuclease-free water.
- Mix thoroughly: Vortex the solution until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.
- Sterilize (for cell-based assays): For applications involving live cells, sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.[\[4\]](#)
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Protocol for Preparing a DMSO Stock Solution (e.g., 100 mM)

- Calculate the required mass: As in the aqueous protocol, calculate the necessary mass of McN-A-343.
- Weigh the powder: Accurately weigh the powder in a sterile environment.
- Dissolve in DMSO: Add the weighed powder to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO.
- Mix thoroughly: Vortex the solution until the powder is completely dissolved. Sonication can be used to facilitate this process.[\[6\]](#)
- Aliquot and store: Aliquot the DMSO stock solution into single-use volumes.

The following table provides quick calculations for preparing common stock solution concentrations.

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.317 mg	1.586 mg	3.172 mg
10 mM	3.172 mg	15.86 mg	31.72 mg
50 mM	15.86 mg	79.3 mg	158.6 mg
100 mM	31.72 mg	158.6 mg	317.2 mg

Storage and Stability

Proper storage of McN-A-343 stock solutions is critical to maintain their stability and activity.

Storage Condition	Powder	Stock Solution in DMSO	Stock Solution in Water
-80°C	Up to 6 months[4][7]	Up to 6 months	
-20°C	3 years[6]	Up to 1 month[4]	Up to 1 month
Room Temperature	Desiccate		

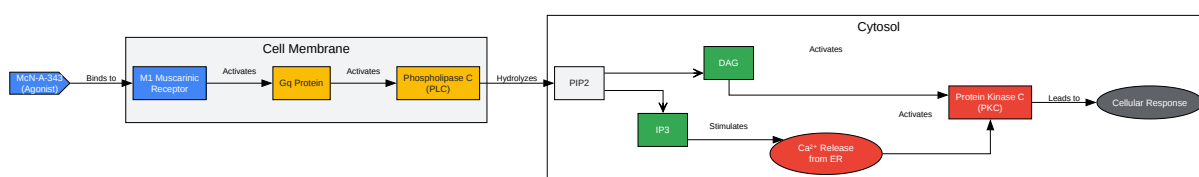
Important Considerations:

- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles as this can lead to degradation of the compound. Aliquoting into single-use volumes is highly recommended.[4][7]
- **Hygroscopic Nature:** The powder form of McN-A-343 should be stored desiccated at room temperature to prevent absorption of moisture.

Mechanism of Action and Signaling Pathway

McN-A-343 is a selective agonist for the M1 muscarinic acetylcholine receptor.[4] M1 receptors are G-protein coupled receptors (GPCRs) that primarily couple to the Gq family of G proteins. [8] Activation of the M1 receptor by an agonist like McN-A-343 initiates a signaling cascade that leads to the activation of phospholipase C (PLC).[8] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol trisphosphate (IP3) and

diacylglycerol (DAG).[8] IP3 binds to its receptors on the endoplasmic reticulum, leading to the release of intracellular calcium.[8] DAG, along with the increased intracellular calcium, activates protein kinase C (PKC).[8] This signaling pathway is involved in a variety of cellular responses, including smooth muscle contraction, modulation of neuronal excitability, and regulation of glandular secretion.

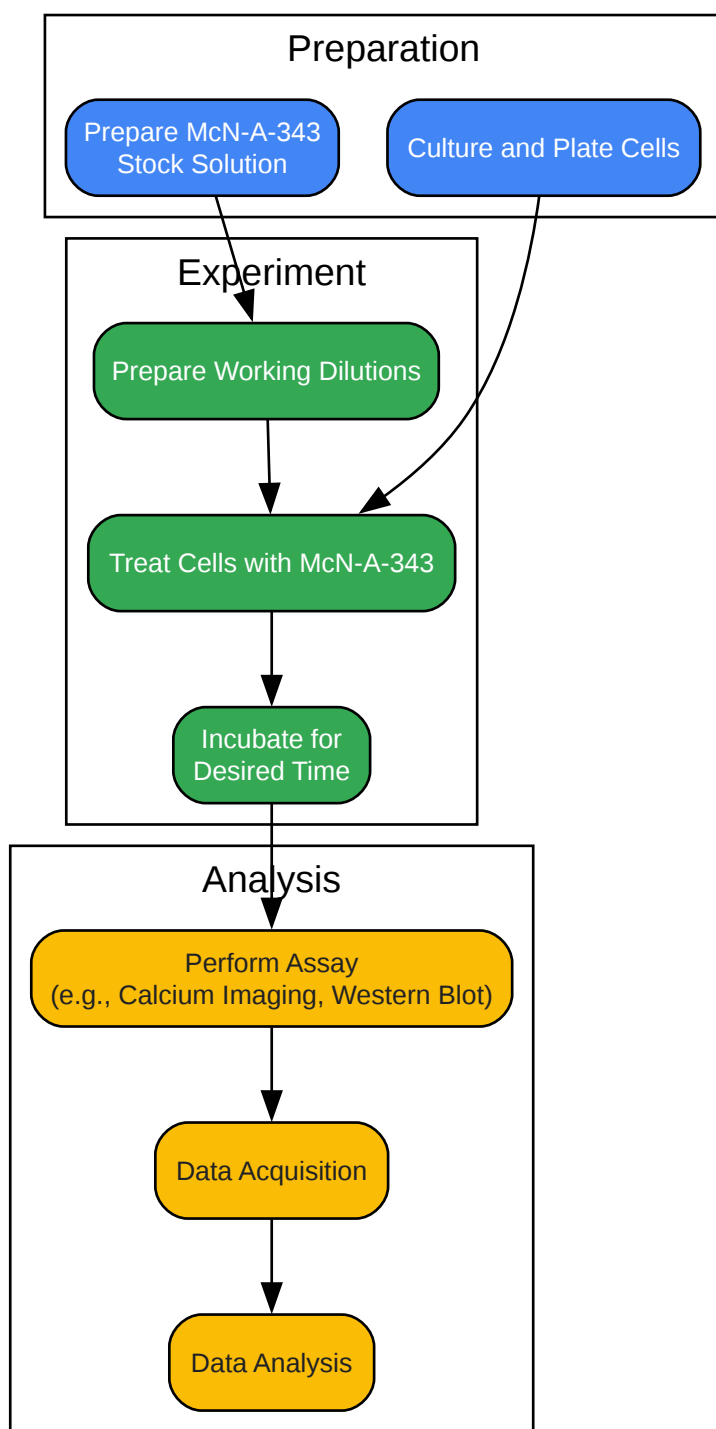


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Caption: M1 Muscarinic Receptor Signaling Pathway Activated by McN-A-343.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for using McN-A-343 in a cell-based assay.



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Caption: General Experimental Workflow for Cell-Based Assays with McN-A-343.

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